

Application Notes and Protocols: Ammonium Persulfate in Polymer Chemistry

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Compound of Interest

Compound Name: Ammonium persulfate

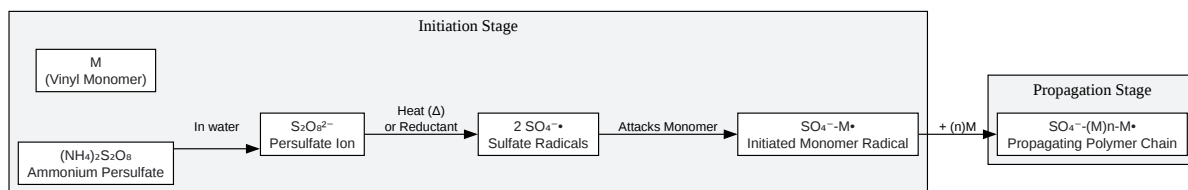
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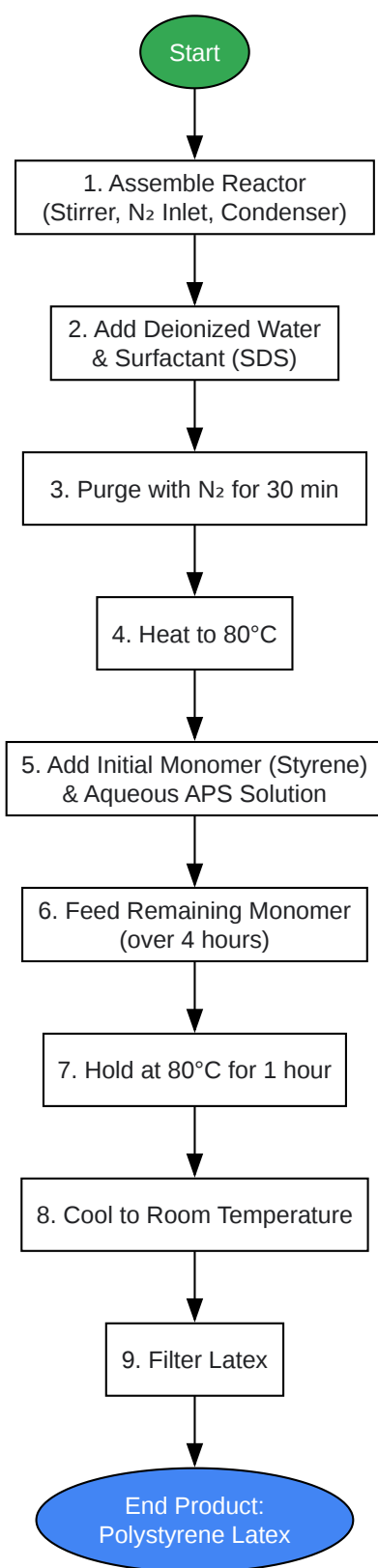
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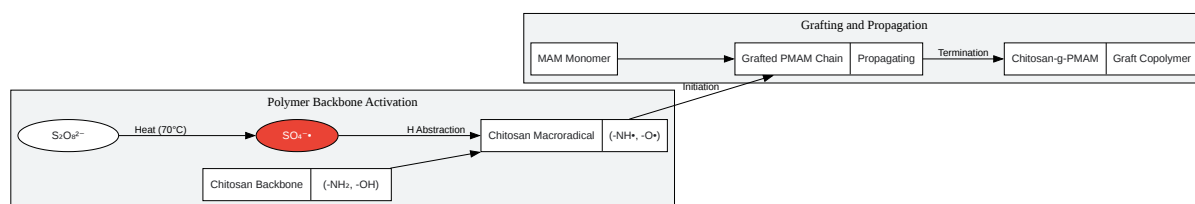
Ammonium persulfate (APS) is a highly effective and versatile water-soluble initiator for free-radical polymerization.[1][2][3] Its utility stems from the thermal decomposition of the persulfate dianion into two sulfate radical anions, which readily initiate the polymerization of various monomers.[1] APS is a key component in numerous polymerization processes, including emulsion polymerization, solution polymerization, and the synthesis of hydrogels.[2][3][4][5] It is also employed in graft copolymerization and for the chemical modification of polymer surfaces.[6]

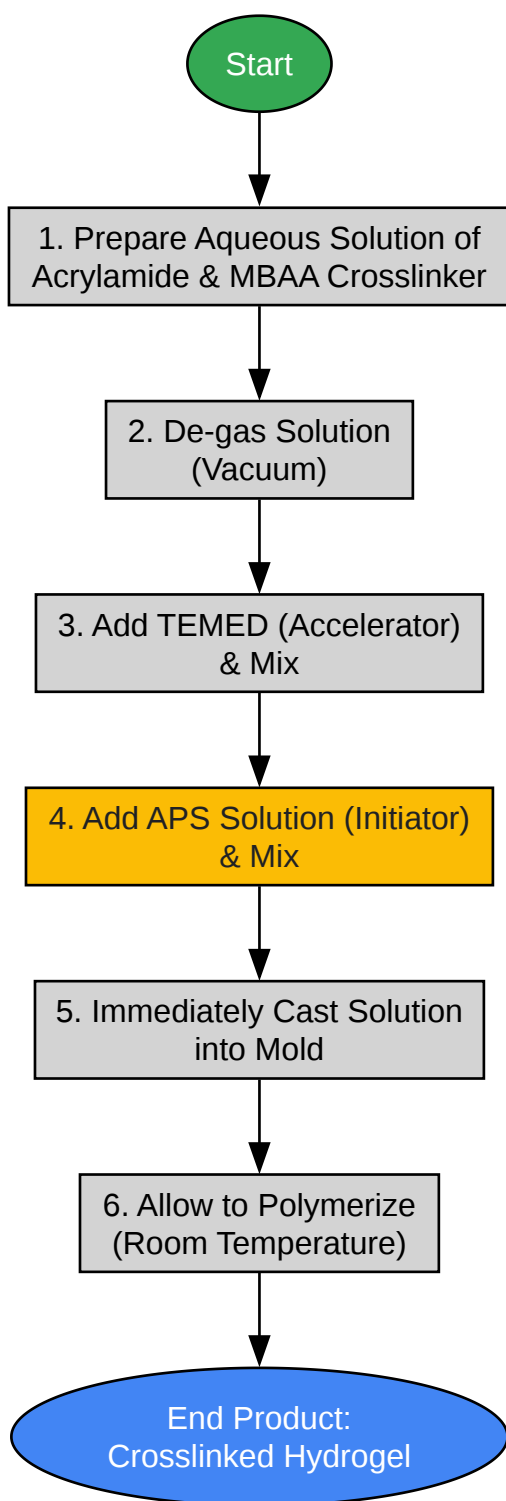
Mechanism of Initiation

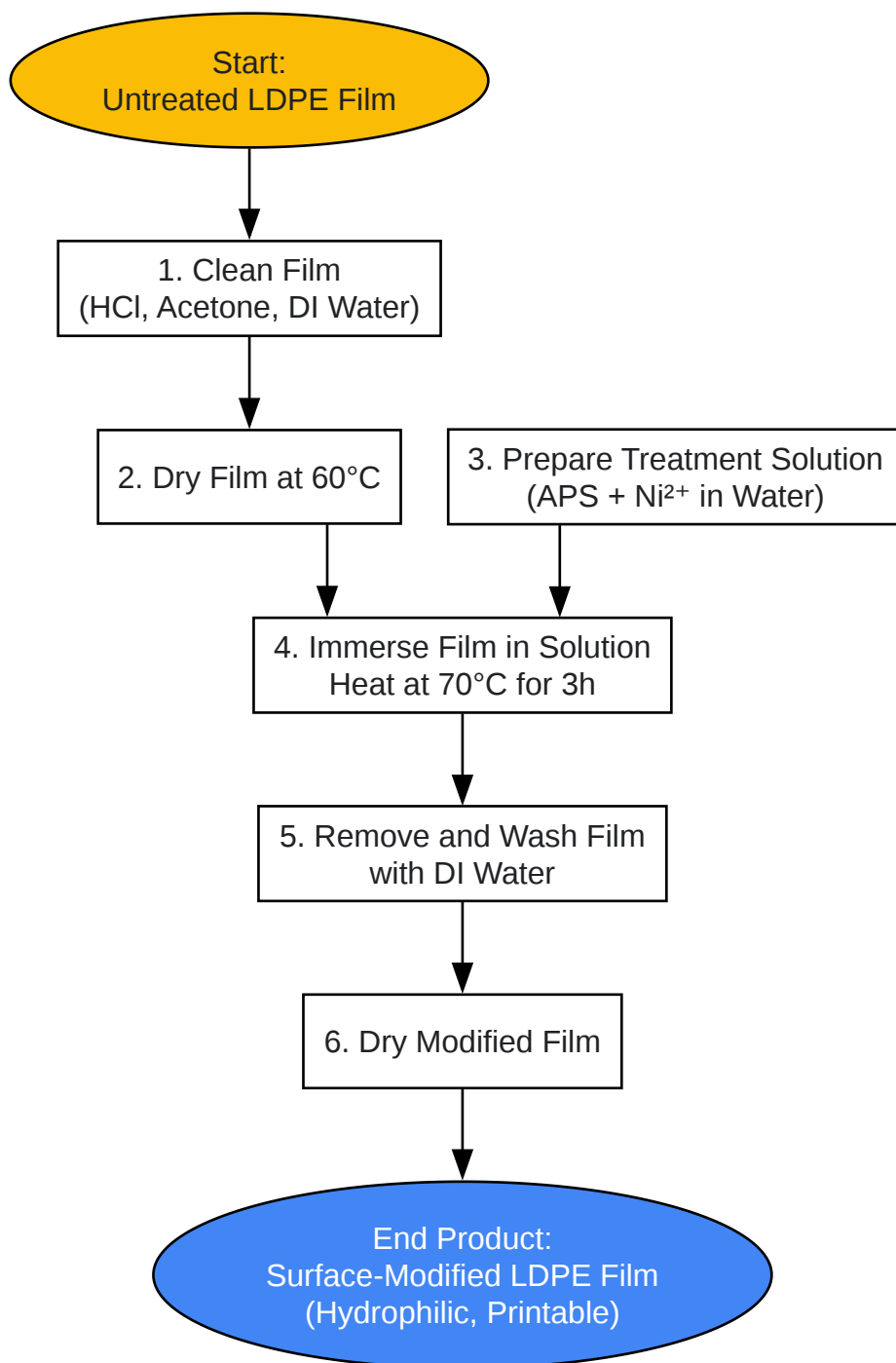
Ammonium persulfate initiates polymerization through the thermal decomposition of the persulfate ion ($S_2O_8^{2-}$) into two sulfate radical ions ($SO_4^{\cdot-}$).[1] These highly reactive radicals then attack the double bond of a monomer, forming a new radical that propagates to create a polymer chain.[1] The decomposition rate is temperature-dependent, with typical polymerization temperatures ranging from 70–90 °C.[3][7] In redox systems, APS is paired with a reducing agent (an accelerator), such as N,N,N',N'-tetramethylethylenediamine (TEMED) or sodium metabisulfite, which allows for radical generation and polymerization initiation at lower temperatures, even room temperature.[4][8][9][10]











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